

A Head-to-Head Comparison of Commercial Stefin A ELISA Kits

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Compound of Interest

Compound Name: *stefin A*

Cat. No.: *B1166074*

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For researchers, scientists, and drug development professionals requiring accurate quantification of **Stefin A** (also known as Cystatin A), a plethora of commercial ELISA kits are available. Choosing the most suitable kit is paramount for generating reliable and reproducible data. This guide provides an objective comparison of several commercially available **Stefin A** ELISA kits, summarizing their key performance characteristics as stated by the manufacturers. While direct head-to-head comparative studies with experimental data from independent laboratories are not readily available in the public domain, this guide compiles the specifications provided by various suppliers to aid in your selection process.

Performance Characteristics

The following table summarizes the key quantitative data for several commercially available Human **Stefin A** ELISA kits. These parameters are critical for determining the suitability of a kit for your specific research needs.

Manufa cturer/S upplier	Kit Name/C atalog No.	Assay Type	Detectio n Range	Sensitiv ity	Sample Types	Intra- Assay Precisio n	Inter- Assay Precisio n
MyBioSource	Human cystatin A (stefin A) ELISA Kit (MBS923 956)[1]	Sandwich	0.625 - 40 ng/mL[1]	0.156 ng/mL[1]	Serum, plasma, Cell lysates[1]	CV < 8% [1]	CV < 10%[1]
Biomatik	Human Stefin A ELISA Kit (EKA505 69)[2]	Cell- Based (Qualitative)	Qualitative	At least 5000 cells/well[2]	Cell line of choice	Not specified	Not specified
FineTest	Human CSTA(Cy statin-A) ELISA Kit (EH0919)	Sandwich	0.313 - 20 ng/mL	0.188 ng/mL	Serum, Plasma, Cell Culture Supernatant, cell or tissue lysate, Other liquid samples	Not specified	Not specified
Fisher Scientific (Invitrogen)	Human Cystatin A ELISA Kit (EH140R B)[3]	Not specified	6.5 - 1,500 pg/mL[3]	6.5 pg/mL[3]	Not specified	Not specified	Not specified

Note: The information presented in this table is based on data provided by the manufacturers on their respective product pages. Performance may vary under different experimental conditions. It is highly recommended to review the product-specific datasheets and, if possible, perform in-house validation for your specific sample types.

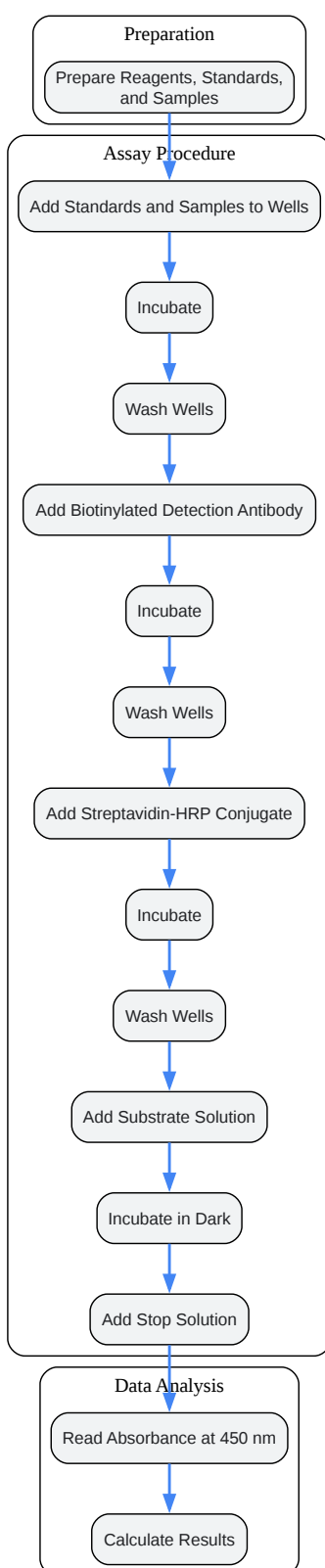
Experimental Protocols

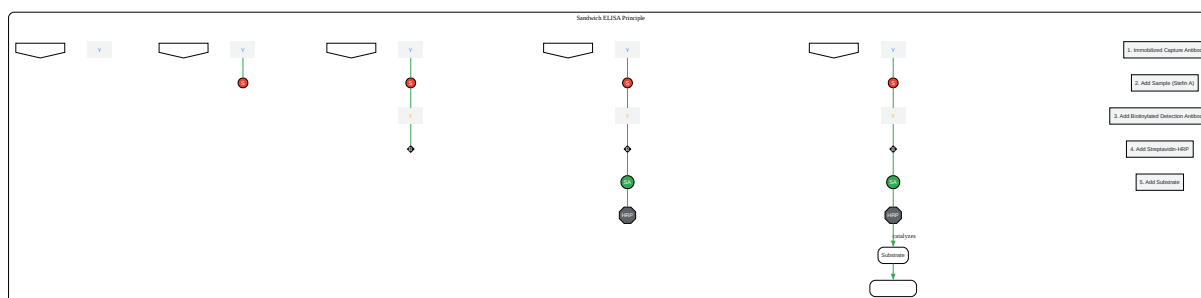
The following is a generalized protocol for a typical sandwich ELISA for the quantification of **Stefin A**, based on the principles outlined for many of the commercially available kits. For precise details, always refer to the manual provided with the specific kit you are using.

Principle of the Assay:

Most quantitative **Stefin A** ELISA kits employ a sandwich immunoassay technique. A microplate is pre-coated with a monoclonal antibody specific for **Stefin A**. When samples or standards are added to the wells, the **Stefin A** antigen is captured by the immobilized antibody. After washing away any unbound substances, a biotin-conjugated antibody specific for **Stefin A** is added. This detection antibody binds to the captured **Stefin A**, forming a sandwich. Following another wash step, a streptavidin-horseradish peroxidase (HRP) conjugate is added, which binds to the biotinylated detection antibody. Finally, a substrate solution is added, which reacts with the HRP to produce a colorimetric signal. The intensity of the color is directly proportional to the amount of **Stefin A** present in the sample.

Generalized Sandwich ELISA Workflow





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